

Heme Oxygenase-1-IN-2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Heme Oxygenase-1-IN-2*

Cat. No.: *B12418898*

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An In-depth Examination of the Novel Heme Oxygenase-1 Inhibitor for Drug Development Professionals, Researchers, and Scientists

This technical guide provides a comprehensive overview of **Heme Oxygenase-1-IN-2**, a novel and potent inhibitor of Heme Oxygenase-1 (HO-1). This document consolidates critical information from its Material Safety Data Sheet (MSDS), foundational research, and experimental data to serve as an essential resource for its application in research and development.

Core Compound Information & Safety Data

Heme Oxygenase-1-IN-2 is a small molecule inhibitor with significant potential in anticancer research due to its potent in vitro antiproliferative activity.^[1]

Material Safety Data Sheet (MSDS) Summary:

Property	Value	Reference
Chemical Formula	C ₁₉ H ₁₈ ClN ₃ O	[1]
Molecular Weight	339.82 g/mol	[1]
CAS Number	2839158-50-6	[1]
Appearance	Solid powder	N/A
Solubility	Soluble in DMSO	N/A
Storage	Store at -20°C as a powder or -80°C in solvent. Keep away from direct sunlight and ignition sources.	[1]

Hazard Identification and Handling Precautions:

The compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Standard laboratory personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.[1] Handling should be performed in a well-ventilated area, and the formation of dust and aerosols should be avoided.[1]

GHS Hazard Statements	Precautionary Statements
H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.
H410: Very toxic to aquatic life with long lasting effects	P270: Do not eat, drink or smoke when using this product.
P273: Avoid release to the environment.	
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P330: Rinse mouth.	
P391: Collect spillage.	
P501: Dispose of contents/container to an approved waste disposal plant.	

Mechanism of Action and Biological Activity

Heme Oxygenase-1 (HO-1) is a critical enzyme in heme catabolism, breaking it down into biliverdin, free iron, and carbon monoxide. In many cancers, HO-1 is overexpressed and contributes to tumor cell survival, proliferation, and resistance to therapy. **Heme Oxygenase-1-IN-2** is a novel acetamide-based inhibitor of HO-1.[\[1\]](#)

Quantitative Biological Data:

Parameter	Value	Cell Line/System
HO-1 Inhibition IC ₅₀	0.95 µM	Recombinant human HO-1
Antiproliferative GI ₅₀ (DU145)	1.9 µM	Human prostate cancer cells
Antiproliferative GI ₅₀ (U87MG)	2.5 µM	Human glioblastoma cells

Data sourced from the primary discovery publication.

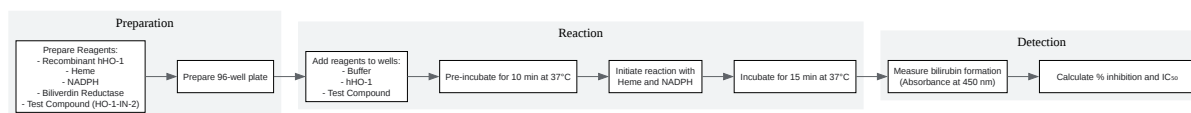
Experimental Protocols

The following are detailed methodologies for key experiments involving **Heme Oxygenase-1-IN-2**, adapted from the primary literature.

In Vitro HO-1 Inhibition Assay

This protocol details the measurement of the inhibitory activity of **Heme Oxygenase-1-IN-2** on recombinant human HO-1.

Experimental Workflow:



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Workflow for in vitro HO-1 inhibition assay.

Methodology:

- **Reagent Preparation:** Prepare solutions of recombinant human HO-1, hemin, NADPH, and biliverdin reductase in phosphate buffer. Prepare serial dilutions of **Heme Oxygenase-1-IN-2** in DMSO.
- **Reaction Setup:** In a 96-well plate, add the phosphate buffer, recombinant HO-1, and the test compound at various concentrations.
- **Pre-incubation:** Pre-incubate the plate at 37°C for 10 minutes.
- **Reaction Initiation:** Initiate the enzymatic reaction by adding hemin and NADPH to each well.
- **Incubation:** Incubate the reaction mixture at 37°C for 15 minutes.
- **Detection:** The biliverdin produced is converted to bilirubin by biliverdin reductase. Measure the absorbance of bilirubin at 450 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of **Heme Oxygenase-1-IN-2** and determine the IC₅₀ value by non-linear regression analysis.

Cell Viability (MTT) Assay

This protocol is for assessing the antiproliferative effects of **Heme Oxygenase-1-IN-2** on cancer cell lines.

Experimental Workflow:



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Workflow for cell viability (MTT) assay.

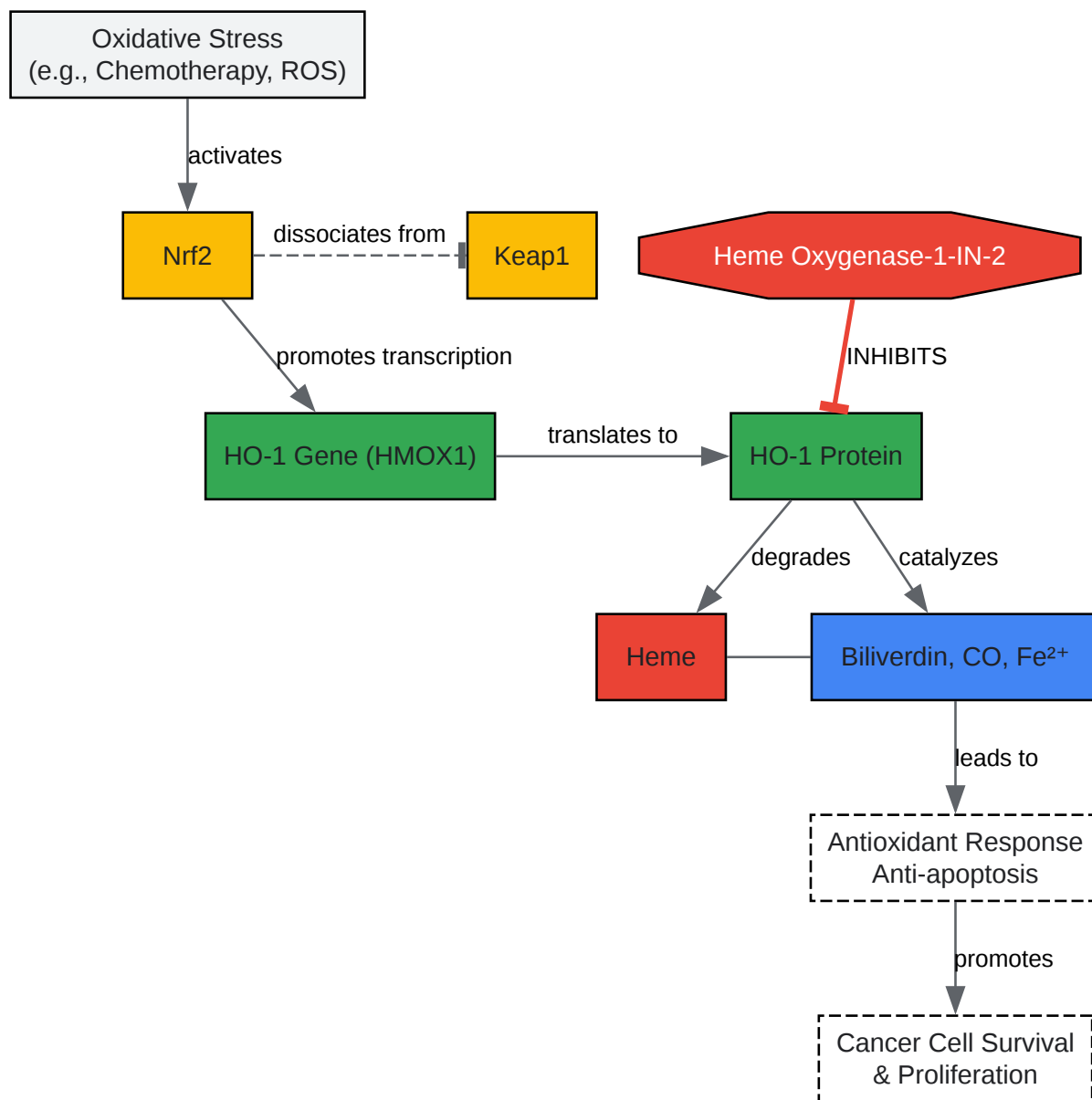
Methodology:

- Cell Seeding: Seed cancer cells (e.g., DU145 or U87MG) in 96-well plates at an appropriate density and allow them to adhere for 24 hours.
- Compound Treatment: Treat the cells with a range of concentrations of **Heme Oxygenase-1-IN-2** and a vehicle control (DMSO).
- Incubation: Incubate the treated cells for 72 hours.
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 4 hours to allow the formation of formazan crystals.
- Solubilization: Add DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the GI₅₀ (concentration for 50% of maximal inhibition of cell proliferation).

Signaling Pathways

Inhibition of HO-1 by **Heme Oxygenase-1-IN-2** is hypothesized to induce cancer cell death through the accumulation of reactive oxygen species (ROS) and subsequent cellular stress. While the precise downstream signaling cascade of this specific inhibitor is a subject of

ongoing research, the general pathway of HO-1's role in cancer cell survival is well-documented.



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HO-1 signaling in cancer and point of inhibition.

This diagram illustrates that cellular stressors upregulate HO-1 expression via the Nrf2 pathway. HO-1 then degrades pro-oxidant heme, producing cytoprotective molecules that promote cancer cell survival. **Heme Oxygenase-1-IN-2** directly inhibits the enzymatic activity of the HO-1 protein, thereby blocking this pro-survival pathway.

This technical guide serves as a foundational resource for the use of **Heme Oxygenase-1-IN-2** in a research setting. For further details, it is highly recommended to consult the primary research articles and the full Safety Data Sheet provided by the supplier.

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References

- 1. medchemexpress.com [medchemexpress.com]
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